

comparative study of apoptosis induction by different BH3 mimetics

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A Comparative Guide to Apoptosis Induction by BH3 Mimetics

For Researchers, Scientists, and Drug Development Professionals

The B-cell lymphoma 2 (Bcl-2) family of proteins are critical regulators of the intrinsic apoptotic pathway, making them a key target in cancer therapy. Overexpression of anti-apoptotic Bcl-2 proteins allows cancer cells to evade programmed cell death, contributing to tumor progression and resistance to treatment. BH3 mimetics are a class of small molecules designed to mimic the action of pro-apoptotic BH3-only proteins, thereby inhibiting the anti-apoptotic Bcl-2 family members and restoring the cell's ability to undergo apoptosis.[1][2][3] This guide provides a comparative analysis of various BH3 mimetics, summarizing their performance with supporting experimental data and detailed protocols.

Mechanism of Action of BH3 Mimetics

The intrinsic apoptosis pathway is tightly controlled by the balance between pro- and anti-apoptotic members of the Bcl-2 family. Anti-apoptotic proteins, such as Bcl-2, Bcl-xL, and Mcl-1, sequester pro-apoptotic effector proteins like Bax and Bak, preventing them from oligomerizing and inducing mitochondrial outer membrane permeabilization (MOMP).[4][5][6] BH3-only proteins can act as sensors of cellular stress and either directly activate Bax/Bak or neutralize the anti-apoptotic Bcl-2 proteins. BH3 mimetics function by binding to the



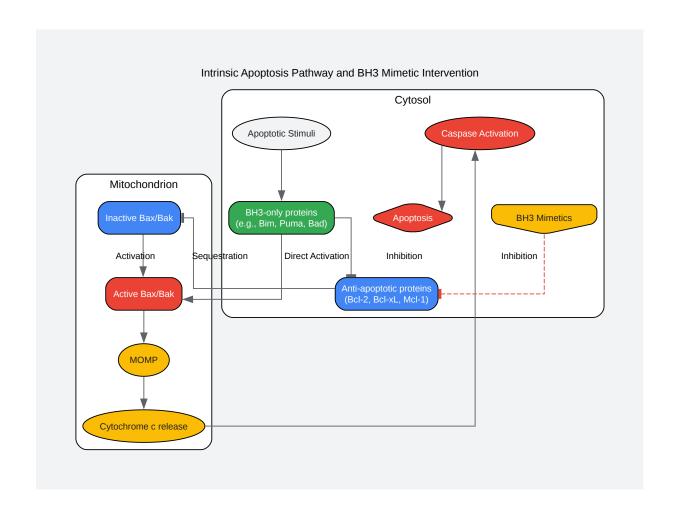




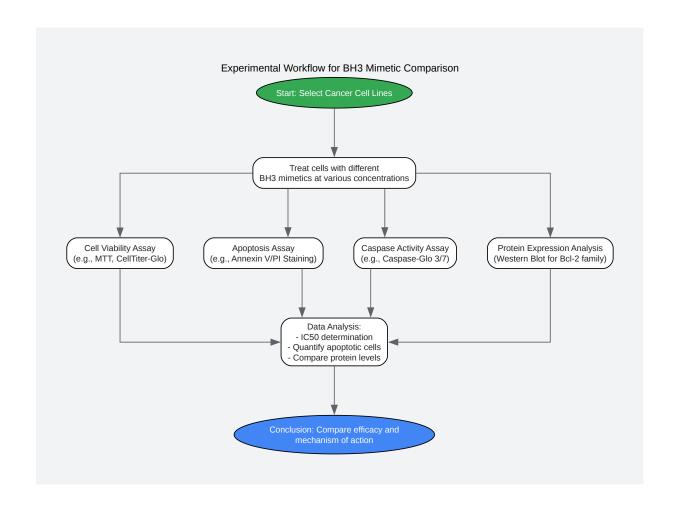
hydrophobic groove of anti-apoptotic Bcl-2 proteins, displacing the pro-apoptotic proteins and thereby triggering apoptosis.[3][6]

Below is a diagram illustrating the intrinsic apoptosis pathway and the points of intervention for different classes of BH3 mimetics.









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